

# A Comprehensive Technical Guide to 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde

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## Compound of Interest

Compound Name: 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde

Cat. No.: B099842

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This technical guide provides an in-depth overview of **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde**, a crucial chemical intermediate for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, commercial suppliers, synthesis protocols, and key applications, with a focus on presenting clear, actionable data and methodologies.

## Chemical Properties and Identification

**2-Hydroxy-3-methoxy-5-nitrobenzaldehyde**, also known as 5-nitro-o-vanillin, is a substituted aromatic aldehyde. Its molecular structure incorporates hydroxyl, methoxy, and nitro functional groups, which impart unique reactivity and make it a versatile precursor in organic synthesis.

Property	Value	Source(s)
CAS Number	17028-61-4	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>5</sub>	[1][2]
Molecular Weight	197.14 g/mol	[1][2]
Appearance	Cream to yellow or brown/grey powder	[3]
Melting Point	141-143 °C	[1][2][3]
Boiling Point	344 °C	[2]
Solubility	Slightly soluble in water	[1][4]
Storage Temperature	10°C - 25°C, under inert gas (Nitrogen)	[2]

## Commercial Suppliers

A variety of chemical suppliers offer **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde**, typically with a purity of 98% or higher. Researchers can acquire this compound from the following vendors:

- Thermo Fisher Scientific[3][5]
- Biosynth[2]
- ChemicalBook[1]
- Fisher Scientific[4]
- Sigma-Aldrich (Note: A related isomer, 2-Hydroxy-5-methoxy-3-nitrobenzaldehyde, is listed) [6]

## Synthesis Protocol: Nitration of o-Vanillin

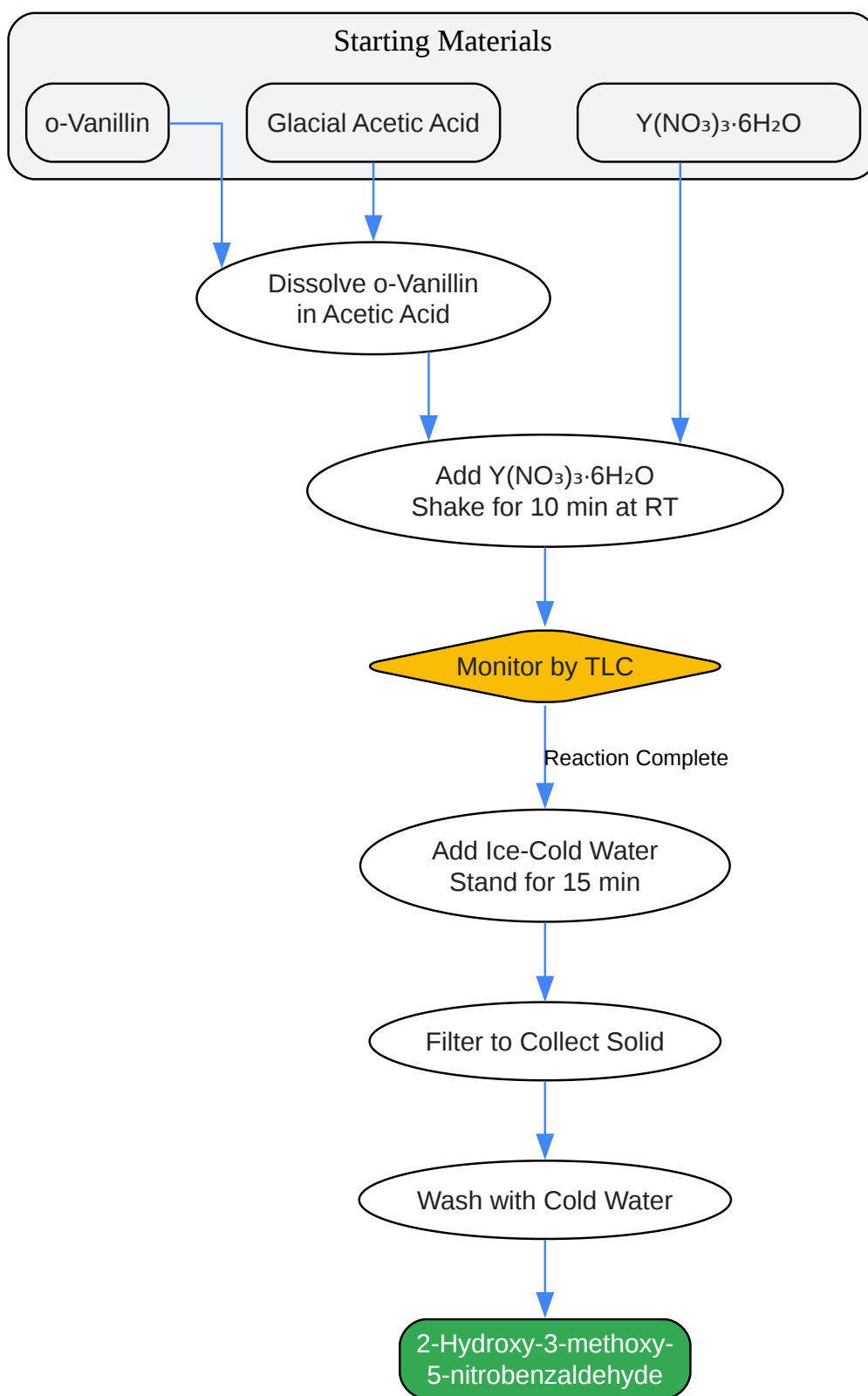
A common and straightforward method for the synthesis of **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde** involves the nitration of o-vanillin.[1]

## Materials and Reagents:

- o-Vanillin
- Glacial Acetic Acid
- Yttrium (III) Nitrate Hexahydrate ( $\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Ice-cold water
- Petroleum ether
- Ethyl acetate

## Experimental Procedure:

- Dissolution: Dissolve o-vanillin (94 mg, 1 mmol) in 3 mL of glacial acetic acid within a 50 mL test tube.[\[1\]](#)
- Addition of Nitrating Agent: Add solid  $\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$  (383 mg, 1 mmol) to the solution.[\[1\]](#)
- Reaction: Shake the reaction mixture continuously for 10 minutes at room temperature.[\[1\]](#)
- Monitoring: Monitor the progress of the reaction using Thin Layer Chromatography (TLC) with a mobile phase of petroleum ether containing 10% ethyl acetate.[\[1\]](#)
- Precipitation: Upon completion of the reaction, add 30 mL of ice-cold water to the mixture and let it stand for 15 minutes.[\[1\]](#)
- Isolation: Collect the resulting solid precipitate by filtration.[\[1\]](#)
- Washing: Wash the collected solid with cold water. The product can often be used directly without further purification.[\[1\]](#)



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Synthesis workflow for **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde**.

## Applications in Research and Development

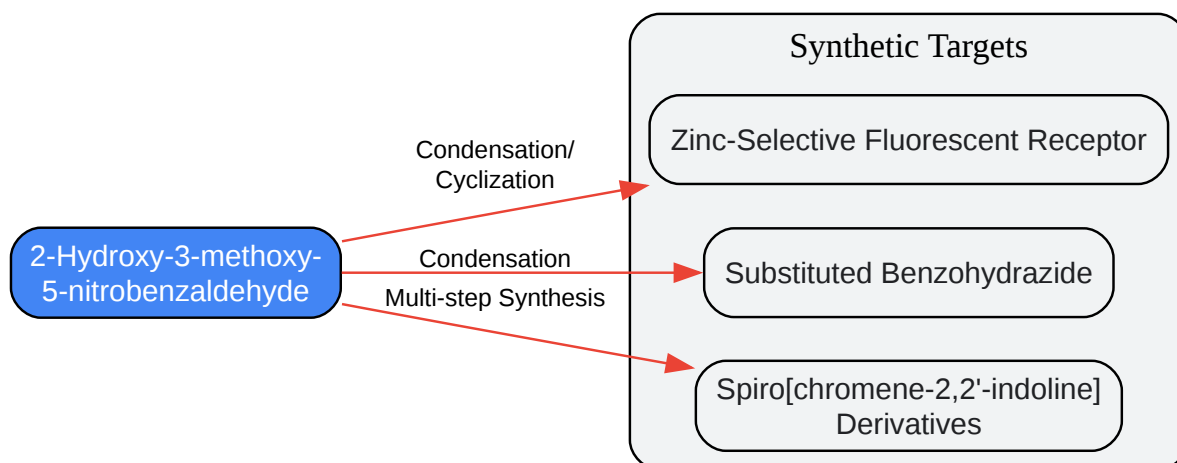
**2-Hydroxy-3-methoxy-5-nitrobenzaldehyde** serves as a key building block in the synthesis of more complex molecules, particularly in the development of novel compounds with specific functional properties.

## Synthesis of Fluorescent Receptors and Spiro Compounds:

This aldehyde is utilized in the synthesis of various specialized chemical structures.<sup>[1]</sup> Notable examples include:

- A zinc-selective spiropyran-based fluorescent and photoregenerable receptor.<sup>[1]</sup>
- (E)-2,4-dihydroxy-N'-(2-hydroxy-3-methoxy-5-nitrobenzylidene)benzohydrazide dihydrate.<sup>[1]</sup>
- Ethyl 4-(8-methoxy-3',3'-dimethyl-6-nitrospiro[chromene-2,2'-indoline]-1'-yl)butanoate.<sup>[1]</sup>
- 1-(3-carbomethoxypropyl)-3-3-dimethyl-8-methoxy-6-nitrospiro[2H-1]-benzopyran-2,2-indoline.<sup>[1]</sup>

The presence of the aldehyde group allows for condensation reactions, while the nitro group can be reduced to an amine, opening pathways to a diverse array of heterocyclic compounds.



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Role as an intermediate in chemical synthesis.

## Safety and Handling

Appropriate safety precautions must be observed when handling **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde**. The following information is derived from available Safety Data Sheets (SDS).

- General Handling: Avoid contact with skin, eyes, and clothing. Do not breathe in dust or mists. Ensure adequate ventilation and wash hands thoroughly after handling.[7]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[8]
- In case of Contact:
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[7]
  - Skin: Wash with plenty of soap and water.[7]
  - Inhalation: Move the person to fresh air and keep them comfortable for breathing.[7]
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container. Keep away from strong oxidizing agents and strong bases.[7]

For complete safety information, always refer to the Safety Data Sheet provided by the supplier.

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## References

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